Technical Monograph: (2-Chlorophenyl)(3,4-dimethoxyphenyl)methanone

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*(2-Chlorophenyl)(3,4-dimethoxyphenyl)methanone*
CAS No.:	*34702-00-6*
Cat. No.:	*B1597656*

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Privileged Scaffold for Tubulin Inhibition & Isoquinoline Alkaloid Synthesis

Executive Summary

(2-Chlorophenyl)(3,4-dimethoxyphenyl)methanone (CAS: 34702-00-6) is a diaryl ketone scaffold of significant interest in medicinal chemistry. Unlike its para-substituted isomer (used in agrochemicals like Dimethomorph), this ortho-substituted congener serves as a critical pharmacophore in the development of microtubule destabilizing agents (MDAs).

The steric bulk of the 2-chlorine atom forces the two phenyl rings out of coplanarity, mimicking the twisted biaryl configuration of Colchicine and Combretastatin A-4. This structural feature makes it a high-value intermediate for synthesizing phenstatin analogs and isoquinoline-based vasodilators.

Structural Identity & Physicochemical Profile[1][2]

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Property	Specification
IUPAC Name	(2-Chlorophenyl)(3,4-dimethoxyphenyl)methanone
Common Synonyms	2-Chloro-3',4'-dimethoxybenzophenone; 2-Chloroveratrylketone
CAS Registry Number	34702-00-6
Molecular Formula	$C_{15}H_{13}ClO_3$
Molecular Weight	276.72 g/mol
Physical State	White to off-white crystalline solid
Solubility	Soluble in DCM, $CHCl_3$, DMSO; Insoluble in water
Key Functional Motifs	Ortho-halo aryl (Steric twist); Veratrole moiety (H-bond acceptor)

Synthetic Architecture: Friedel-Crafts Acylation

The most robust route to this scaffold is the regioselective Friedel-Crafts acylation of 1,2-dimethoxybenzene (veratrole). The presence of two electron-donating methoxy groups activates the ring, while the 2-chlorobenzoyl chloride provides the electrophilic acyl source.

Reaction Logic

- Regioselectivity: The 3- and 4-positions of veratrole are activated. However, acylation occurs predominantly at the 4-position (para to one methoxy, meta to the other) due to steric hindrance at the 3-position (flanked by two methoxy groups and the ring junction).
- Catalyst Choice: Aluminum Chloride ($AlCl_3$) is the standard Lewis acid. It must be used in stoichiometric excess (>1.1 eq) because the resulting ketone product complexes with the aluminum, deactivating the catalyst.

Synthesis Workflow Diagram

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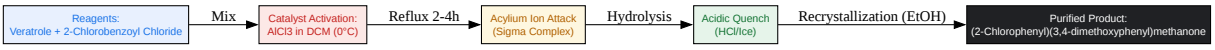

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Figure 1: Step-wise synthetic workflow for the Friedel-Crafts acylation process.

Detailed Experimental Protocol

Safety Note: $AlCl_3$ is highly hygroscopic and reacts violently with water, releasing HCl gas. Perform all steps under an inert atmosphere (N_2 or Ar) in a fume hood.

Materials

- 1,2-Dimethoxybenzene (Veratrole): 13.8 g (100 mmol)
- 2-Chlorobenzoyl chloride: 17.5 g (100 mmol)
- Aluminum Chloride ($AlCl_3$): 16.0 g (120 mmol)
- Dichloromethane (DCM): 150 mL (Anhydrous)
- HCl (1M) and Ice

Procedure

- Catalyst Suspension: Flame-dry a 500 mL three-necked round-bottom flask equipped with a magnetic stir bar, addition funnel, and reflux condenser. Flush with Nitrogen. Add $AlCl_3$ (16.0 g) and anhydrous DCM (100 mL). Cool the suspension to 0–5°C using an ice bath.
- Acyl Chloride Addition: Dissolve 2-chlorobenzoyl chloride (17.5 g) in 20 mL DCM. Add this solution dropwise to the $AlCl_3$ suspension over 15 minutes. The mixture may turn yellow/orange as the acylium complex forms. Stir for 30 minutes at 0°C.
- Substrate Addition: Dissolve veratrole (13.8 g) in 30 mL DCM. Add this solution dropwise to the reaction mixture. Control the rate to maintain temperature <10°C.

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- Reaction: Remove the ice bath and allow the mixture to warm to room temperature. Heat to reflux (40°C) for 3–4 hours. Monitor progress via TLC (System: Hexane/EtOAc 4:1).
- Quenching: Cool the mixture to room temperature. Pour the reaction mass slowly onto a mixture of crushed ice (200 g) and concentrated HCl (20 mL). Stir vigorously for 30 minutes to decompose the aluminum-ketone complex.
- Workup: Separate the organic layer. Extract the aqueous layer with DCM (2 x 50 mL). Combine organic layers, wash with water (100 mL), 1M NaOH (to remove unreacted acid/phenols), and brine. Dry over anhydrous Na_2SO_4.
- Purification: Concentrate the solvent under reduced pressure. Recrystallize the crude solid from hot Ethanol or a Hexane/EtOAc mixture to yield white crystals.

Mechanistic & Pharmacological Insight

The "Ortho-Effect" in Drug Design

The 2-chloro substituent is not merely a halogen handle; it is a conformational lock. In unsubstituted benzophenones, the rings can rotate relatively freely. However, the steric clash between the bulky chlorine atom at the ortho position and the carbonyl oxygen forces the two phenyl rings to twist out of plane.

This twisted conformation is bio-isosteric with the Combretastatin A-4 system, allowing the molecule to fit into the Colchicine-binding site on

-tubulin.

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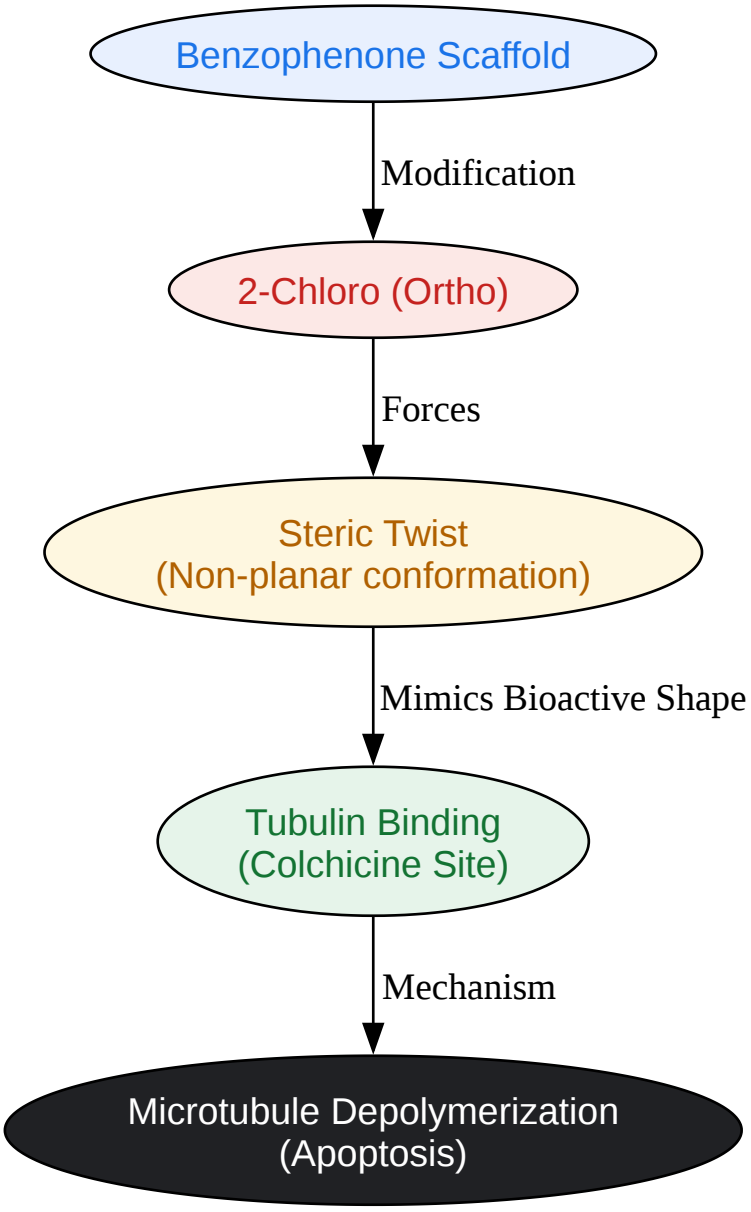

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Figure 2: Structure-Activity Relationship (SAR) logic linking the 2-chloro modification to biological efficacy.

Applications

- Tubulin Inhibitors: Acts as a precursor to Phenstatin analogs. The ketone bridge can be reduced to a methylene or converted to an olefin (via Wittig reaction) to modulate flexibility.

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- Isoquinoline Synthesis: The ketone can undergo condensation with aminoacetals followed by acid-catalyzed cyclization (Pomeranz-Fritsch type) to yield substituted isoquinolines, which are potent vasodilators.

Analytical Validation

To validate the synthesis, the following spectral data should be obtained:

- ^{1}H NMR (400 MHz, $CDCl_3$):
  - 3.95 (s, 3H, OMe), 3.97 (s, 3H, OMe).
  - 6.8–7.8 (m, 7H, Aromatic). Look for the characteristic splitting of the 1,2,4-substituted ring (veratrole side) and the ABCD system of the 2-chlorophenyl ring.
- IR (KBr):
  - Strong C=O stretch at ~1650–1660 cm^{-1} (Benzophenone carbonyl).
  - C-H aromatic stretches >3000 cm^{-1}.
- Mass Spectrometry (ESI+):
  - $[M+H]^+$ peak at m/z 277.06 (characteristic Chlorine isotope pattern $^{35}Cl/^{37}Cl$ in 3:1 ratio).

References

- Friedel-Crafts Acylation Methodology
  - Olah, G. A. Friedel-Crafts and Related Reactions. Wiley-Interscience.
- Compound Identity & Properties
  - Sigma-Aldrich Product Entry:
  - ChemSynthesis Database:
- Biological Context (Tubulin/Isoquinolines)

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- Pettit, G. R., et al. "Antineoplastic agents. 393. Synthesis of the trans-isomer of combretastatin A-4." Journal of Medicinal Chemistry. Discusses the structural requirements (twisted biaryl) for tubulin binding.
- MDPI Pharmaceuticals: (Contextual reference on diaryl ketone precursors for isoquinolines).

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